

Analytical methods for Boc-trp-met-asp-phe-NH₂ characterization

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Compound of Interest

Compound Name: *Boc-trp-met-asp-phe-NH₂*

Cat. No.: *B8673409*

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An In-Depth Guide to the Analytical Characterization of Boc-Trp-Met-Asp-Phe-NH₂

Abstract

This comprehensive application note provides a detailed framework for the analytical characterization of the N-terminally protected tetrapeptide, Boc-Trp-Met-Asp-Phe-NH₂ (tert-Butyloxycarbonyl-L-tryptophyl-L-methionyl-L-aspartyl-L-phenylalanine amide). Designed for researchers, scientists, and professionals in drug development, this guide moves beyond mere procedural lists to explain the causality behind experimental choices. We present a multi-faceted analytical workflow employing High-Performance Liquid Chromatography (HPLC), Mass Spectrometry (MS), Nuclear Magnetic Resonance (NMR) Spectroscopy, and Amino Acid Analysis (AAA) to establish the identity, purity, structure, and composition of this synthetic peptide. Each section includes the scientific principles, detailed, field-proven protocols, and data interpretation guidelines necessary for a robust and self-validating characterization process.

Introduction: The Imperative for Rigorous Peptide Characterization

Synthetic peptides such as Boc-Trp-Met-Asp-Phe-NH₂ are fundamental tools in biomedical research and pharmaceutical development. As intermediates in solid-phase peptide synthesis (SPPS) or as final active molecules, their purity and structural integrity are paramount. The presence of impurities, which can arise during synthesis (e.g., truncated or deletion sequences, by-products from protecting group cleavage), can significantly impact experimental outcomes, leading to erroneous biological data or potential immunogenicity.[1]

The Boc (tert-Butyloxycarbonyl) group protects the N-terminal amine, allowing for controlled, stepwise synthesis.[2] Its presence, along with the specific sequence of Tryptophan, Methionine, Aspartic Acid, and Phenylalanine, must be unequivocally verified. This guide establishes an orthogonal analytical strategy, where multiple independent techniques are leveraged to build a comprehensive and trustworthy profile of the peptide.

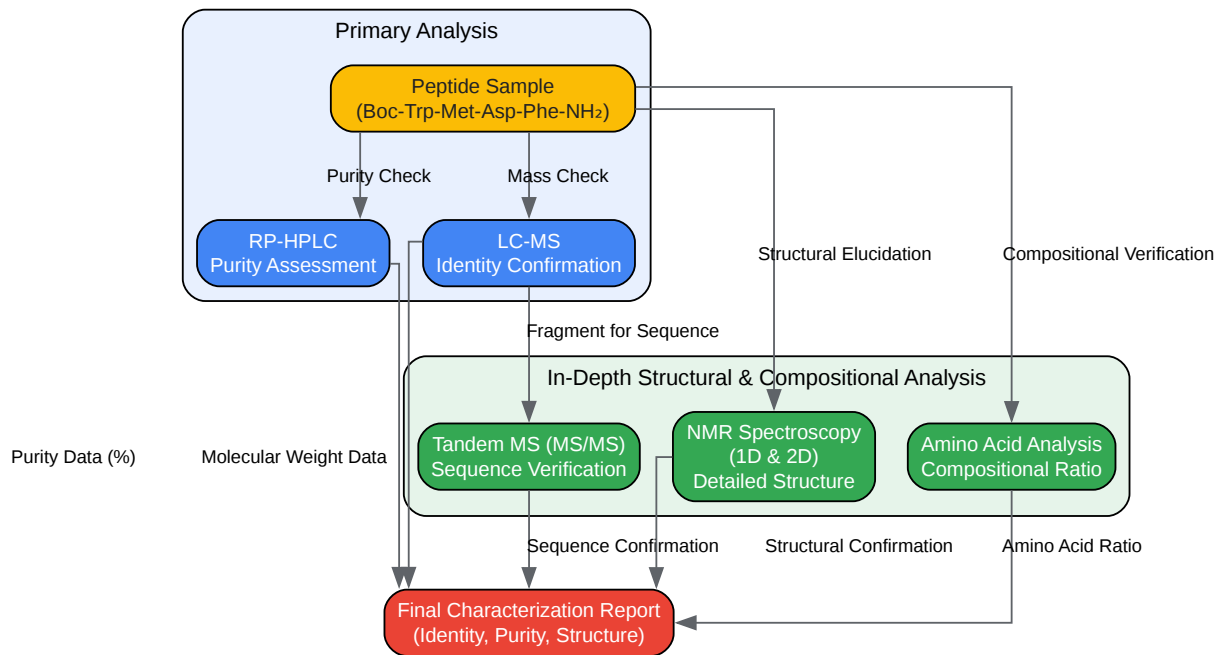
Physicochemical Properties

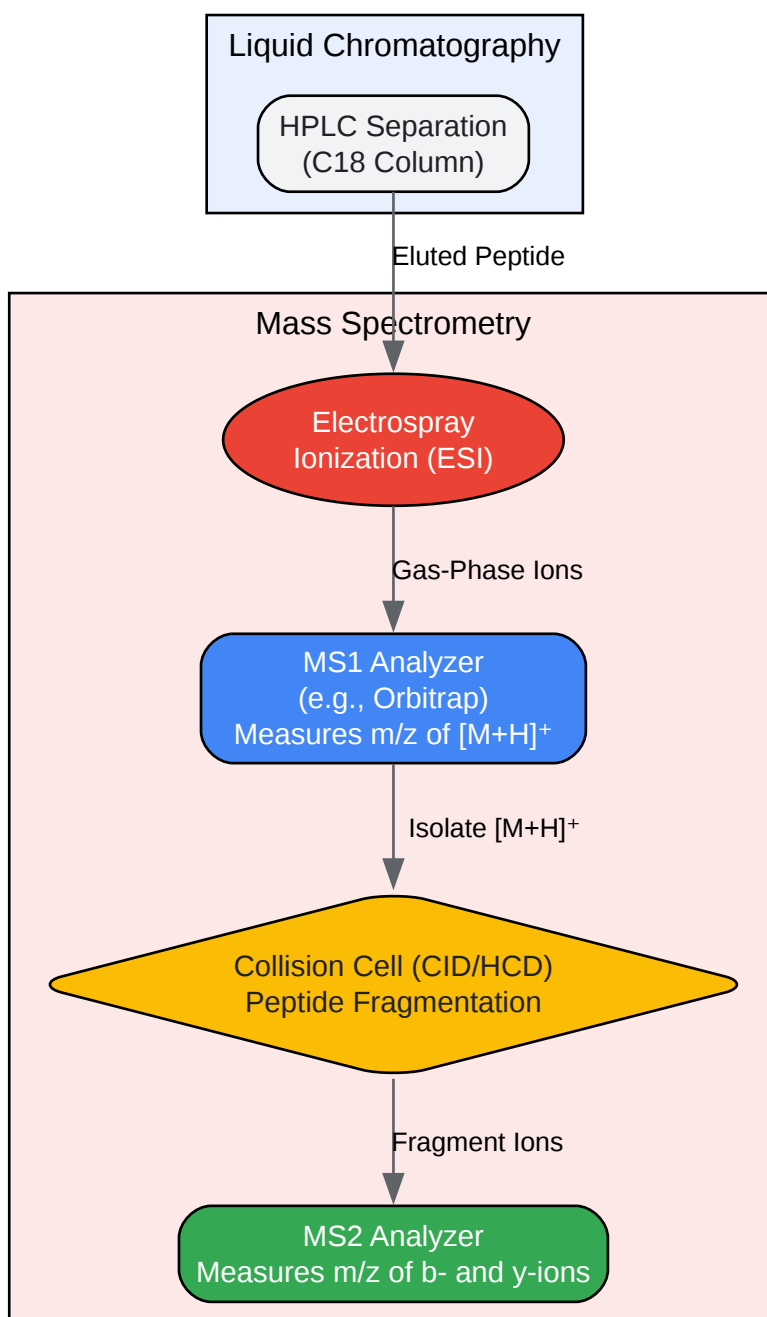
A foundational step in characterization is to determine the theoretical physicochemical properties derived from the peptide's structure. These values serve as the benchmark against which experimental data are compared.

Property	Value
Chemical Name	tert-Butyloxycarbonyl-L-tryptophyl-L-methionyl-L-aspartyl-L-phenylalanine amide
Abbreviation	Boc-WMDF-NH ₂
Molecular Formula	C ₃₄ H ₄₄ N ₆ O ₈ S
Average Molecular Weight	728.89 g/mol
Monoisotopic (Exact) Mass	728.2992 Da

Integrated Analytical Workflow

A robust characterization of Boc-Trp-Met-Asp-Phe-NH₂ does not rely on a single technique but rather on the convergence of data from multiple orthogonal methods. The overall workflow is designed to first assess purity and confirm mass, followed by detailed structural and compositional analysis.





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Sources

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